

Spectroscopic Characterization of Pigment Yellow 180: A Technical Guide

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Compound of Interest

Compound Name: C.I. Pigment Yellow 180

CAS No.: 77804-81-0

Cat. No.: B052692

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This technical guide provides an in-depth analysis of the spectroscopic properties of Pigment Yellow 180 (P.Y. 180), a high-performance benzimidazolone pigment. Designed for researchers, scientists, and professionals in drug development and materials science, this document offers a detailed examination of its Fourier-Transform Infrared (FTIR) and Ultraviolet-Visible (UV-Vis) spectroscopic data. The guide combines theoretical principles with practical experimental insights and detailed data interpretation to serve as a comprehensive resource for the characterization of this widely used colorant.

Introduction to Pigment Yellow 180

Pigment Yellow 180, identified by the Colour Index name **C.I. Pigment Yellow 180** and CAS number 77804-81-0, is a disazo/benzimidazolone-based organic pigment.^[1] Its chemical formula is $C_{36}H_{32}N_{10}O_8$, with a corresponding molecular weight of 732.70 g/mol.^{[2][3]} P.Y. 180 is recognized for its greenish-yellow shade, exceptional heat stability (up to 290°C in HDPE), and excellent light and weather fastness.^{[4][5][6]} These robust properties make it a preferred choice for demanding applications, particularly in the plastics and printing ink industries.^{[2][4][7]}

The molecular structure of Pigment Yellow 180 features two azo groups (-N=N-) and two benzimidazolone moieties, which are key to its chromatic and performance characteristics. The complex aromatic system and the presence of multiple functional groups give rise to a distinct spectroscopic fingerprint, which can be effectively characterized using FTIR and UV-Vis spectroscopy.

Molecular Structure of Pigment Yellow 180

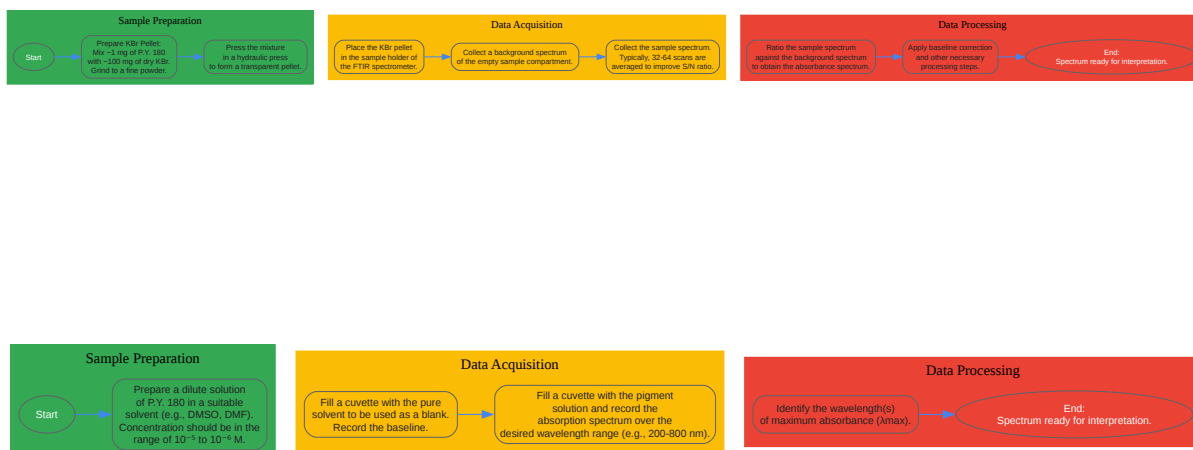
Fourier-Transform Infrared (FTIR) Spectroscopy of Pigment Yellow 180

Fundamental Principles

FTIR spectroscopy is a powerful analytical technique for identifying the functional groups present in a molecule. The method is based on the absorption of infrared radiation by a sample, which causes molecular vibrations such as stretching and bending of chemical bonds. Each functional group absorbs infrared radiation at a characteristic frequency, resulting in a unique spectrum that serves as a molecular "fingerprint". For a complex organic molecule like Pigment Yellow 180, the FTIR spectrum provides a wealth of information about its structural components.

Experimental Protocol for FTIR Analysis

The following is a generalized protocol for the acquisition of an FTIR spectrum of a solid pigment sample like P.Y. 180.



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Experimental Workflow for UV-Vis Analysis

Interpretation of the UV-Vis Spectrum of Pigment Yellow 180

The UV-Vis spectrum of Pigment Yellow 180 is dominated by strong absorption bands in the visible and near-UV regions, which arise from electronic transitions within its extensive conjugated system.

Table 2: UV-Vis Absorption Maxima for Pigment Yellow 180

Wavelength (λ_{max})	Electronic Transition	Chromophore
~400-450 nm	$\pi \rightarrow \pi$	Extended conjugated system (azo groups, aromatic rings)
~270-300 nm	$\pi \rightarrow \pi$	Benzimidazolone and phenyl groups

The most intense absorption band, located in the 400-450 nm range, is responsible for the pigment's yellow color. This band is attributed to a high-energy $\pi \rightarrow \pi^*$ transition involving the entire conjugated system, including the azo linkages and the aromatic rings. A weaker absorption, often appearing as a shoulder, may be present at longer wavelengths and can be assigned to an $n \rightarrow \pi^*$ transition, involving the non-bonding electrons on the nitrogen atoms of the azo groups. Another strong absorption is typically observed in the UV region (around 270-300 nm), corresponding to $\pi \rightarrow \pi^*$ transitions localized within the benzimidazolone and phenyl moieties.

The Influence of Solvents on Spectroscopic Properties

The spectroscopic properties of Pigment Yellow 180 can be influenced by the solvent environment, a phenomenon known as solvatochromism. Studies have shown that the UV-Vis absorption maximum of P.Y. 180 can shift depending on the polarity of the solvent. [8] Generally, in more polar solvents, a bathochromic (red) shift of the $\pi \rightarrow \pi^*$ transition is observed. This is due to the stabilization of the more polar excited state by the polar solvent molecules. This effect is important to consider when preparing samples for UV-Vis analysis and can also provide insights into the pigment-binder interactions in applied systems.

Conclusion

The spectroscopic characterization of Pigment Yellow 180 by FTIR and UV-Vis spectroscopy provides a detailed understanding of its chemical structure and electronic properties. The FTIR spectrum confirms the presence of key functional groups, including amide, azo, benzimidazolone, and ether linkages. The UV-Vis spectrum elucidates the electronic transitions responsible for its characteristic yellow color. This technical guide provides the foundational knowledge and experimental framework for the accurate and reliable spectroscopic analysis of this important industrial pigment.

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